

Analytical Architecture: A Comparative Guide to 1-Phenyl-d5-ethanol

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Compound of Interest

Compound Name: 1-Phenyl-d5-ethanol

CAS No.: 90162-45-1

Cat. No.: B1601983

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Executive Summary & Compound Profile

1-Phenyl-d5-ethanol (CAS: 90162-45-1), also known as

-Methylbenzyl-ring-d5 alcohol, is the stable isotope-labeled analog of 1-phenylethanol.^[1] It serves as the "Gold Standard" Internal Standard (IS) for quantifying styrene metabolites and differentiating exogenous vs. endogenous ethanol exposure pathways.

Its utility hinges on the Ring-Deuteration (

), which provides a +5 Da mass shift that is chemically robust (non-exchangeable protons) compared to hydroxyl-deuterated analogs. This guide evaluates the three primary analytical modalities—GC-MS, Chiral HPLC, and NMR—to determine the optimal workflow for purity assessment and quantitative deployment.

Chemical Identity

Property	Specification
Formula	
MW	127.20 g/mol (vs. 122.16 native)
Isotopic Enrichment	Typically
	98 atom % D
Chirality	Contains 1 stereocenter (sold as racemic
	or enantiopure)
Key Application	IDMS (Isotope Dilution Mass Spectrometry) for Styrene/Ethylbenzene metabolites

Method 1: Gas Chromatography-Mass Spectrometry (GC-MS)

Status: The Quantitative Gold Standard

GC-MS is the dominant modality for **1-Phenyl-d5-ethanol** due to the molecule's volatility and the technique's ability to resolve isotopologues based on mass-to-charge (m/z) ratio.

Mechanistic Insight: The Fragmentation Logic

In Electron Impact (EI) ionization (70 eV), 1-phenylethanol derivatives undergo predictable α -cleavage. Understanding this pathway is critical for selecting "Quantifier Ions" that avoid interference from the native analyte.

- Native 1-Phenylethanol (MW 122): Loses a methyl group (m/z 107, -15 Da) to form the base peak at m/z 107 (m/z 107).
- 1-Phenyl-d5-ethanol** (MW 127): Loses the non-deuterated methyl group (m/z 107, -15 Da) to form the base peak at m/z 112 (m/z 112).

, -15 Da) to form the base peak at m/z 112 (

).

Critical Protocol Note: Do not use the molecular ion (

) as the sole quantifier, as it is often low abundance. The

ion provides superior sensitivity and signal-to-noise ratio.

Experimental Protocol: IDMS Quantification

Objective: Quantify 1-phenylethanol in biological plasma using d5-IS.

- Sample Prep: Aliquot 200

L plasma. Add 20

L of **1-Phenyl-d5-ethanol** working solution (10

g/mL in MeOH).

- Extraction: Liquid-Liquid Extraction (LLE) using Ethyl Acetate (1:3 v/v). Vortex 1 min, Centrifuge 3000g.
- Derivatization (Optional but Recommended): Silylate with BSTFA + 1% TMCS at 60°C for 30 min to improve peak shape and reduce tailing.
 - Note: Silylation shifts mass by +72 Da.
 - Native Target: m/z 179 (
 - d5-Target: m/z 184 (
 -).
- GC Parameters:
 - Column: DB-5MS or equivalent (30m x 0.25mm, 0.25

m).

- Carrier: Helium @ 1.0 mL/min.

- Temp Program: 50°C (1 min)

10°C/min

250°C.

- MS Detection: SIM (Selected Ion Monitoring) Mode.

- Channel 1 (Native): 107, 122, 79.

- Channel 2 (d5-IS): 112, 127, 84.

Method 2: Chiral HPLC / SFC

Status: Stereochemical Resolution

Since **1-Phenyl-d5-ethanol** possesses a chiral center, distinguishing the (R) and (S) enantiomers is vital for mechanistic enzymology studies (e.g., lipase kinetics). Standard GC-MS cannot separate enantiomers without a chiral column.

Technical Insight: Isotope Effects on Retention

Deuterium substitution on the phenyl ring (

) can induce a secondary isotope effect on retention time in Reverse Phase (RP) or Chiral HPLC. The

bond is shorter and less polarizable than

, potentially reducing

interactions with phenyl-based chiral stationary phases (CSPs).

- Expectation: The d5-analog may elute slightly earlier than the native form on polysaccharide-based columns. Co-elution is not guaranteed; therefore, individual injection windows must be established.

Experimental Protocol: Chiral Purity Check

- Column: Lux Cellulose-3 or Chiralcel OD-H (Polysaccharide-based).
- Mobile Phase: n-Heptane : Isopropanol (90:10 v/v). Isocratic.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (Aromatic absorption).
- Self-Validation:
 - Inject Racemic Native Standard (Reference).
 - Inject d5-Sample.
 - Calculate Resolution () and Enantiomeric Excess ().

Method 3: NMR Spectroscopy

Status: Structural & Isotopic Validator

NMR is the only method that can definitively map where the deuterium atoms are located (Regiospecificity) and quantify the enrichment level without combustion.

The "Silent Phenyl" Signature

In a standard

-NMR spectrum of the native compound, the aromatic region (7.2 – 7.4 ppm) integrates to 5 protons. In **1-Phenyl-d5-ethanol**, this region becomes silent (or shows <2% residual signal).

Experimental Protocol: Isotopic Enrichment Calculation

- Solvent:
(Chloroform-d).

- Acquisition: 16 scans, 10s relaxation delay (d1) to ensure quantitative integration.
- Integration Logic:
 - Set the Methine () quartet at ~4.85 ppm to Integral = 1.00 (Reference).
 - Set the Methyl () doublet at ~1.45 ppm. Check if Integral 3.00.
 - Critical Step: Integrate the Aromatic Region (7.0 – 7.5 ppm).
- Calculation:
 - Acceptance Criteria: Residual aromatic integral < 0.10 (implies >98% D).

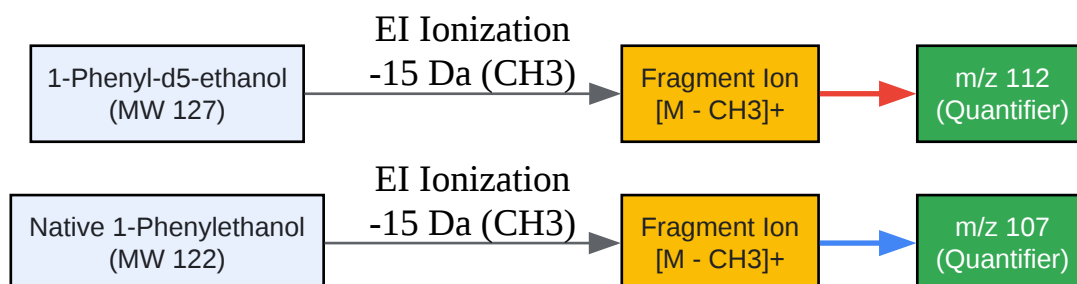
Comparative Analysis Matrix

Feature	GC-MS (EI)	Chiral HPLC	1H-NMR
Primary Use	Quantification (ng/mL levels)	Enantiomeric Purity ()	Isotopic Enrichment & Structure
Sensitivity	High (LOD < 10 ng/mL)	Medium (UV dependent)	Low (mg quantities required)
Specificity	Mass-resolved (m/z 112 vs 107)	Time-resolved (R vs S)	Atom-resolved (H vs D)
Throughput	High (Autosampler ready)	Medium (20-30 min runs)	Low (Manual processing)
Cost	Moderate	Moderate (Columns are expensive)	High (Instrument time)

Visualizations

Diagram 1: MS Fragmentation & Ion Selection Logic

This diagram illustrates the electron impact fragmentation pathway distinguishing the native vs. deuterated analyte.

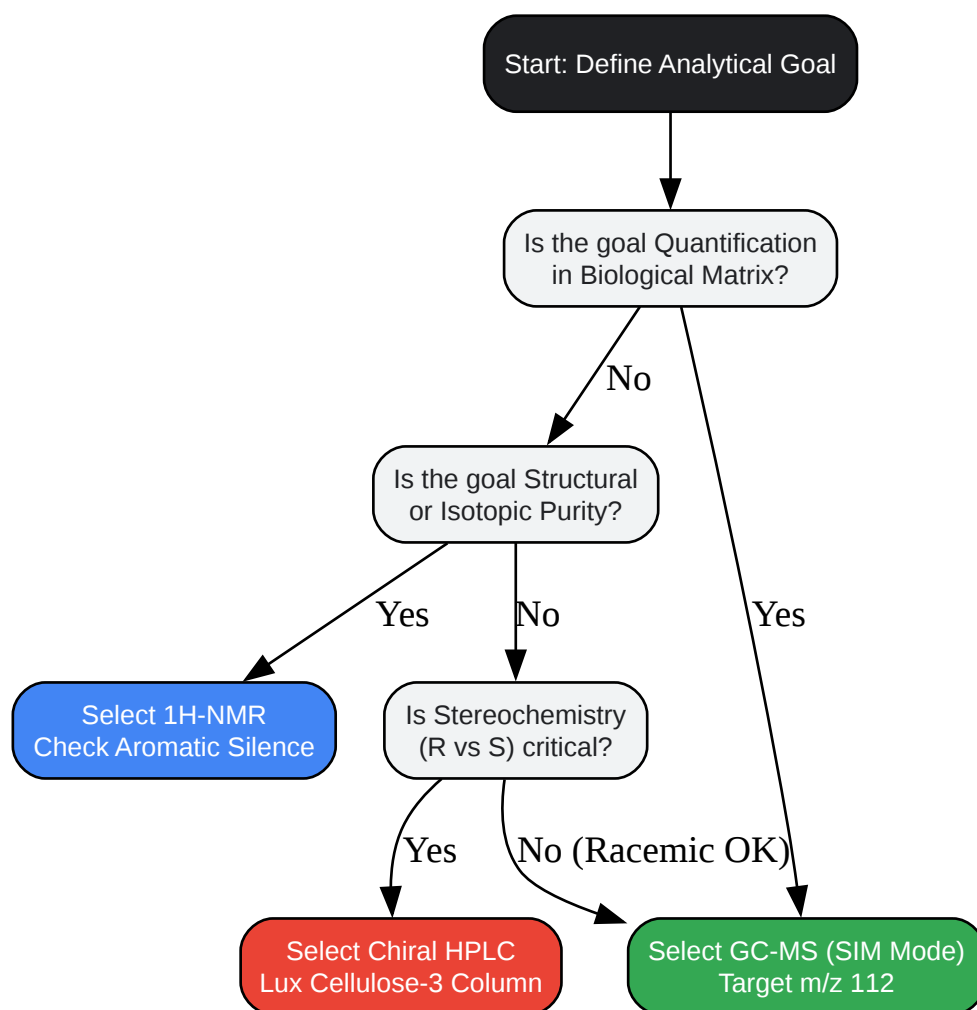


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Caption: Comparative fragmentation pathway showing the origin of the +5 Da mass shift in the base peak quantifier ions.

Diagram 2: Analytical Decision Tree

A workflow to select the correct method based on research needs.



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Caption: Strategic workflow for selecting the appropriate analytical modality for **1-Phenyl-d5-ethanol**.

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Sources

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